

# N-Ethylbutanamide: A Comprehensive Technical Overview

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## Compound of Interest

Compound Name: *N-Ethylbutanamide*

Cat. No.: *B082582*

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This technical guide provides an in-depth analysis of **N-Ethylbutanamide**, a secondary amide with relevance in organic synthesis and as a model compound for studying amide chemistry. This document outlines its chemical structure, physicochemical properties, synthesis, and reactivity, presenting data in a clear and accessible format for scientific professionals.

## Chemical Structure and Identifiers

**N-Ethylbutanamide** is a molecule consisting of a butyryl group bonded to the nitrogen atom of an ethylamino group.

Table 1: Chemical Identifiers for **N-Ethylbutanamide**

Identifier	Value	Reference
IUPAC Name	N-ethylbutanamide	[1][2][3]
Synonyms	N-Ethylbutyramide, Butyramide, N-ethyl-	[2][4][5]
CAS Registry Number	13091-16-2	[1][2][6]
Molecular Formula	C6H13NO	[1][2][3][6][7][8][9]
SMILES	CCCC(=O)NCC	[1][4][7]
InChI	InChI=1S/C6H13NO/c1-3-5- 6(8)7-4-2/h3-5H2,1-2H3, (H,7,8)	[1][2][4][7][8]
InChIKey	DHCJWWQFOMHARO- UHFFFAOYSA-N	[1][2][4][10]

## Physicochemical Properties

The physical and chemical properties of **N-Ethylbutanamide** are summarized below. These properties are crucial for its handling, application in synthesis, and for theoretical modeling.

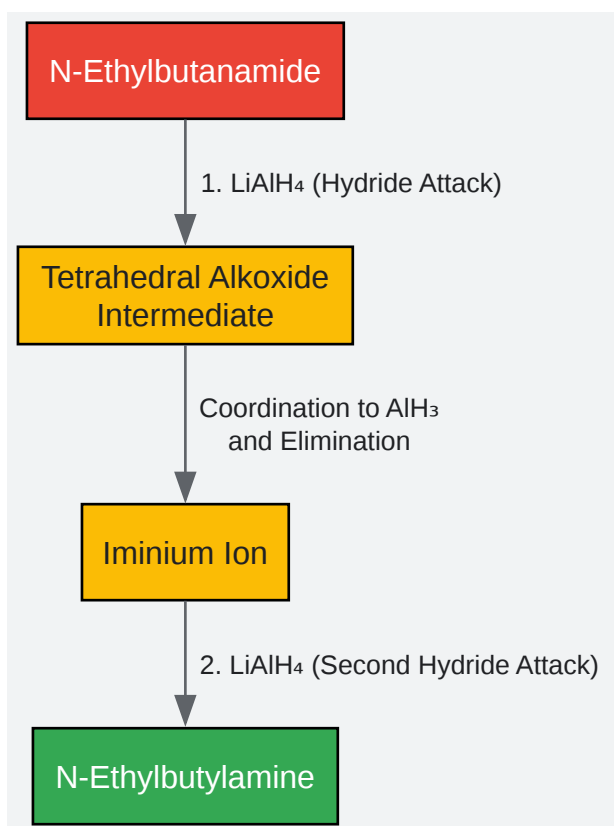
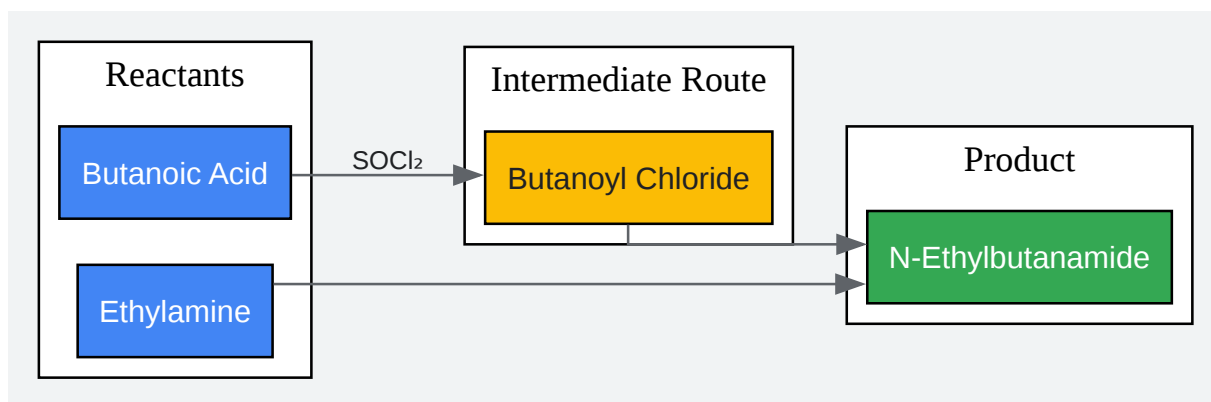
Table 2: Physicochemical Properties of **N-Ethylbutanamide**

Property	Value	Reference
Molecular Weight	115.17 g/mol	[1][3][6]
Boiling Point	216.9°C at 760 mmHg	[8][9]
Density	0.862 g/cm <sup>3</sup>	[8][9]
Flash Point	114.5°C	[8][9]
Vapor Pressure	0.136 mmHg at 25°C	[8][9]
Refractive Index	1.415	[8]
LogP	1.31350	[9]
PSA (Polar Surface Area)	29.10 Å <sup>2</sup>	[3][9]

## Synthesis and Experimental Protocols

The primary method for the synthesis of **N-Ethylbutanamide** is through the nucleophilic acyl substitution reaction between a butanoyl derivative and ethylamine.

The synthesis can be achieved via several routes, most commonly by reacting butanoyl chloride with ethylamine.[1] An alternative approach involves the use of butanoic acid with a coupling agent or conversion to an acid chloride followed by reaction with ethylamine.



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